

An In-depth Technical Guide on the Melting Point of Hexyl Phenyl Ether

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Compound of Interest

Compound Name: Benzene, (hexyloxy)-

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This technical guide provides a comprehensive overview of the melting point of hexyl phenyl ether, including its physical properties and detailed experimental protocols for its determination. This document is intended to serve as a valuable resource for laboratory and research applications.

Introduction to Hexyl Phenyl Ether

Hexyl phenyl ether, also known by its synonyms hexyloxybenzene and phenylhexyl ether, is an organic compound with the chemical formula $C_{12}H_{18}O$.^{[1][2]} It consists of a hexyl group attached to a phenyl group through an ether linkage. It is characterized as a colorless liquid with a faint floral scent.^[1] This compound is soluble in most organic solvents but not in water.^[1]

Physical and Chemical Properties

The melting point is a critical physical property for the identification and purity assessment of a compound. For hexyl phenyl ether, the melting point is recorded at -19°C .^{[1][2][3][4][5]} A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Melting Point	-19°C	[1][2][3][4][5]
Boiling Point	240°C (estimate) at 760 mmHg	[1][2][3]
Density	0.909 - 0.9174 g/cm ³	[1][2][3][4]
Flash Point	92.4°C	[1][2]
Molecular Weight	178.27 g/mol	[1][2]
CAS Number	1132-66-7	[1][2][3][6]
Refractive Index	1.484 - 1.4921 (estimate)	[1][2][3][4]
Vapor Pressure	0.0602 mmHg at 25°C	[1][2]

Experimental Protocol: Melting Point Determination by the Capillary Method

The melting point of a substance can be determined using various techniques, with the capillary method being one of the most common and fundamental.[7] This method involves heating a small sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.[7][8][9]

Principle: A small, uniform sample of the solid is heated at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it completely liquefies are recorded to define the melting point range.[7][8] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depression and broadening of this range.[8][9]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)[8]
- Capillary tubes (sealed at one end)[8]
- Sample of hexyl phenyl ether (in solid form, which would require cooling below its melting point)

- Mortar and pestle (if the sample needs to be powdered)
- Thermometer or digital temperature probe

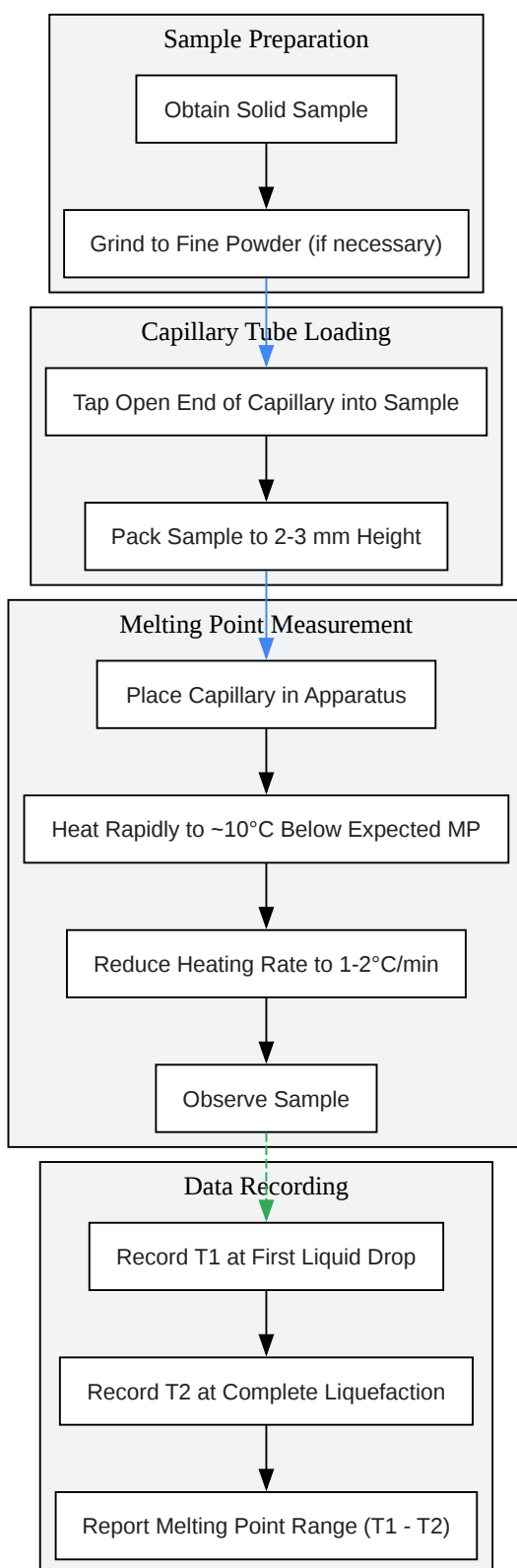
Procedure:

- Sample Preparation: Ensure the hexyl phenyl ether sample is in a solid, powdered form. Since its melting point is -19°C , this experiment would need to be conducted in a sub-ambient temperature environment.
- Loading the Capillary Tube:
 - Place a small amount of the solid sample onto a clean, dry surface.
 - Gently tap the open end of a capillary tube into the sample to collect a small amount.
 - Invert the tube and tap the sealed end on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 2-3 mm.[\[10\]](#)
- Melting Point Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[\[7\]](#)
 - If the approximate melting point is known, rapidly heat the block to about $5-10^{\circ}\text{C}$ below the expected melting point.
 - Decrease the heating rate to approximately $1-2^{\circ}\text{C}$ per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[\[8\]](#)
 - Carefully observe the sample through the magnifying eyepiece.[\[7\]](#)
- Recording the Melting Point Range:
 - Record the temperature at which the first drop of liquid appears.[\[10\]](#)
 - Continue to observe and record the temperature at which the entire sample has turned into a clear liquid.[\[10\]](#)

- The recorded temperatures represent the melting point range.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the capillary method for determining the melting point of a substance.



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Caption: Workflow for Melting Point Determination by the Capillary Method.

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